

Application Notes and Protocols for ATTO 590 NHS Ester Protein Labeling

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Compound of Interest

Compound Name: ATTO 590

Cat. No.: B15599883

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Introduction

ATTO 590 is a fluorescent label belonging to the rhodamine dye family, characterized by its strong absorption, high fluorescence quantum yield, and excellent thermal and photostability.[1][2][3][4] These properties make it an ideal candidate for various life science applications, including protein labeling for fluorescence microscopy, single-molecule detection, flow cytometry (FACS), and fluorescence in-situ hybridization (FISH).[3][4] The N-hydroxysuccinimidyl (NHS) ester functional group of **ATTO 590** allows for its covalent attachment to primary amino groups on proteins, such as the N-terminus and the epsilon-amino group of lysine residues, forming a stable amide bond.[5][6][7] This document provides a detailed protocol for the successful labeling of proteins with **ATTO 590** NHS ester, purification of the conjugate, and subsequent characterization.

Physicochemical Properties and Quantitative Data

ATTO 590 NHS ester is a reactive dye that enables the fluorescent labeling of biomolecules. A summary of its key quantitative data is presented in the table below for easy reference.

Property	Value	Reference
Excitation Maximum (λ_{ex})	593 nm	[1][2][3][4]
Emission Maximum (λ_{em})	622 nm	[1][2][3][4]
Molar Extinction Coefficient (ϵ_{max})	$1.2 \times 10^5 \text{ M}^{-1} \text{ cm}^{-1}$	[1][2][3][4]
Fluorescence Quantum Yield (η_{fl})	80%	[1][2][4]
Fluorescence Lifetime (τ_{fl})	3.7 ns	[1][2][4]
Molecular Weight	788.24 g/mol	[8]
Correction Factor (CF280)	0.43	[1][2][3]
Correction Factor (CF260)	0.39	[1][2][3]

Experimental Protocols

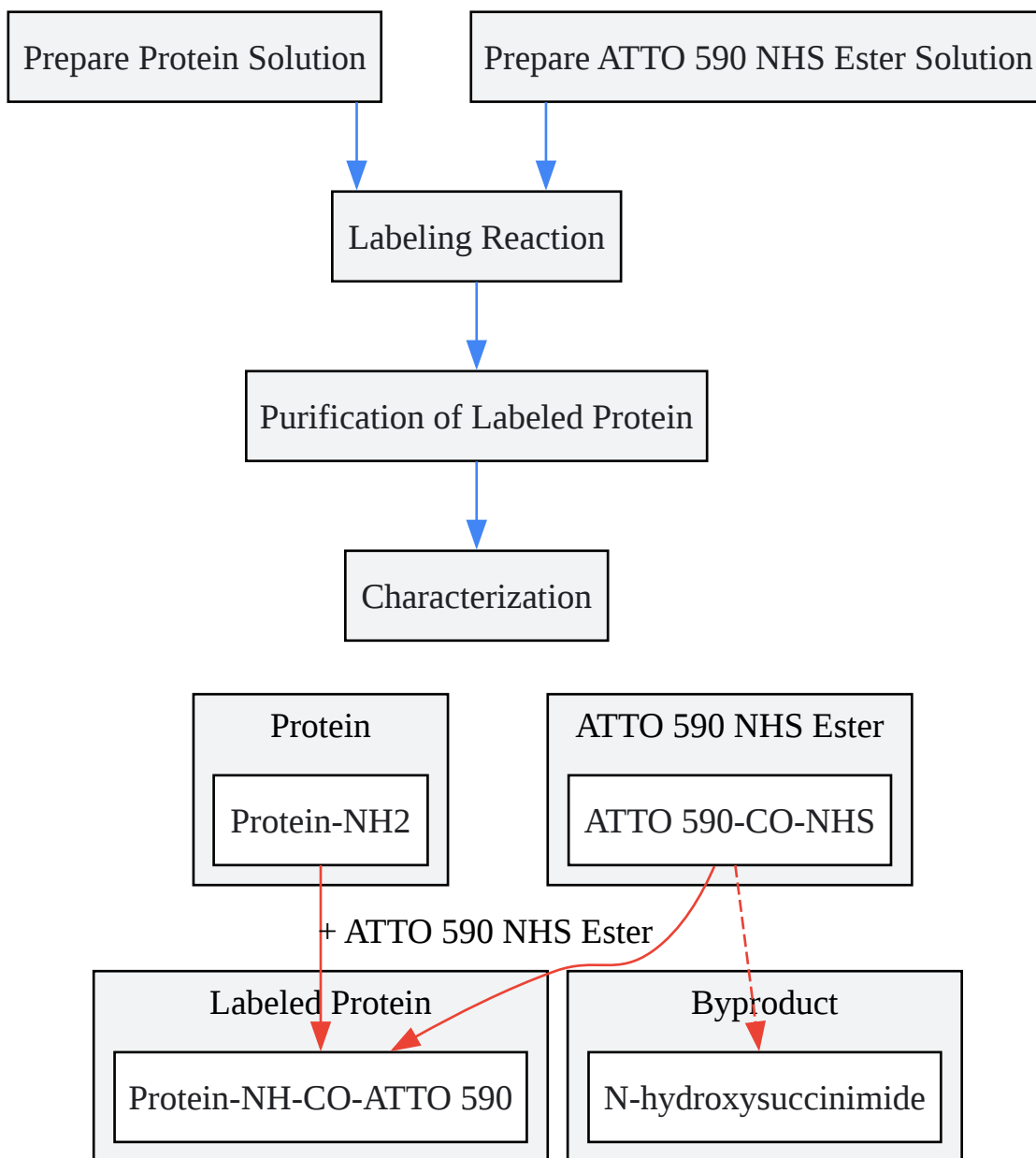
Materials and Equipment

- **ATTO 590** NHS ester
- Protein of interest
- Amine-free buffer (e.g., Phosphate-Buffered Saline (PBS), MES, or HEPES)
- Sodium bicarbonate buffer (1 M, pH 8.3-9.0)
- Anhydrous, amine-free Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Purification column (e.g., Sephadex G-25)
- Microcentrifuge tubes
- Pipettes and tips
- Spectrophotometer

- Shaker/rotator

Experimental Workflow

The overall workflow for protein labeling with **ATTO 590** NHS ester involves preparing the reagents, performing the labeling reaction, and purifying the final conjugate.



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References

- [1. leica-microsystems.com](https://leica-microsystems.com) [leica-microsystems.com]
- [2. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [3. ATTO 590 NHS-ester, 1mg | Products | Leica Microsystems](https://leica-microsystems.com/products/atto-590-nhs-ester) [leica-microsystems.com]
- [4. FluoroFinder](https://app.fluorofinder.com) [app.fluorofinder.com]
- [5. Atto 590 Protein Labeling Kit, Fluorescent Amine Protein Labeling - Jena Bioscience](https://www.jenabioscience.com) [[jenabioscience.com](https://www.jenabioscience.com)]
- [6. spectra.arizona.edu](https://spectra.arizona.edu) [spectra.arizona.edu]
- [7. Atto 590 Protein Labeling Kit, Fluorescent Thiol Protein Labeling - Jena Bioscience](https://www.jenabioscience.com) [[jenabioscience.com](https://www.jenabioscience.com)]
- [8. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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